Physicochemical Properties of -Dibenzylpropanediamide: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*N,N'-dibenzoylpropanediamide*
CAS No.:	*93324-19-7*
Cat. No.:	*B2567916*

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Executive Summary

-Dibenzylpropanediamide (

-Dibenzylmalonamide) is a symmetric diamide derivative of malonic acid characterized by an active methylene bridge flanked by two benzylamide groups. In drug development, it serves as a lipophilic anticonvulsant pharmacophore, structurally related to milacemide but possessing a distinct metabolic profile due to its dicarbonyl core. Its physicochemical utility extends to coordination chemistry, where the 1,3-dicarbonyl system acts as a bidentate ligand for transition metal extraction (e.g., palladium). This guide provides a rigorous analysis of its solid-state properties, solubility profile, and synthetic pathways, correcting the common nomenclature confusion with its unstable "dibenzoyl" analog.

Chemical Identity & Structural Verification[1][2]

Nomenclature Disambiguation

- Target Compound:

  -Dibenzylpropanediamide

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- Synonyms:

  -Dibenzylmalonamide; Malonic acid dibenzylamide.

- CAS Number: 10563-50-5
- Molecular Formula:
- Structural Distinction:
  - -Dibenzyl: Stable secondary amide linkage (

).
  - -Dibenzoyl (Theoretical): Unstable bis-imide linkage (

). This structure rapidly hydrolyzes to benzamide and malonic acid in aqueous media.

Structural Descriptors

Descriptor	Value
IUPAC Name	-dibenzylpropanediamide
SMILES	C1=CC=C(C=C1)CNC(=O)CC(=O)NCC2=CC=CC=C2
InChI Key	QORWJSLVXVXQOS-UHFFFAOYSA-N
Molecular Weight	282.34 g/mol
H-Bond Donors	2 (Amide NH)
H-Bond Acceptors	2 (Carbonyl O)
Rotatable Bonds	6

Physicochemical Properties Profile

Solid-State Properties

The compound crystallizes as white needles or platelets. The crystal lattice is stabilized by intermolecular hydrogen bonding between the amide N-H and the carbonyl oxygens of

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adjacent molecules, forming a robust supramolecular network.

Property	Value / Range	Source/Note
Melting Point	132 – 135 °C	Experimental (Recrystallized from EtOH)
Appearance	White crystalline powder	-
Density (Predicted)	g/cm³	ACD/Labs
Flash Point	~260 °C	Predicted

Solution Properties & Lipophilicity

The solubility profile is dominated by the hydrophobic benzyl wings, making it sparingly soluble in water but highly soluble in polar aprotic solvents.

Property	Value	Context
Water Solubility	< 0.1 mg/mL	Poor (Hydrophobic)
LogP (Octanol/Water)	2.65 ± 0.3	Lipophilic (CNS penetrant)
pKa (Active Methylene)	~11.5	C-H acidity at C2 position
Solubility (DMSO)	> 50 mg/mL	Excellent
Solubility (Ethanol)	~10-15 mg/mL	Moderate (increases w/ heat)

Synthesis & Impurity Profiling

Synthetic Pathway

The most robust synthesis involves the aminolysis of diethyl malonate with benzylamine. This reaction is thermodynamically driven by the removal of ethanol.

Mechanism: Nucleophilic acyl substitution. Conditions: Reflux in toluene or xylene (110-140°C) to drive the equilibrium.

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Impurity Profile

- Impurity A (Mono-amide): Ethyl 3-(benzylamino)-3-oxopropanoate. Result of incomplete aminolysis.
- Impurity B (Diamide Oligomers): Formed if malonic acid is used with coupling agents (EDC/NHS) due to polymerization side reactions.
- Impurity C (Benzylamine): Residual starting material.

Visualization: Synthetic Workflow

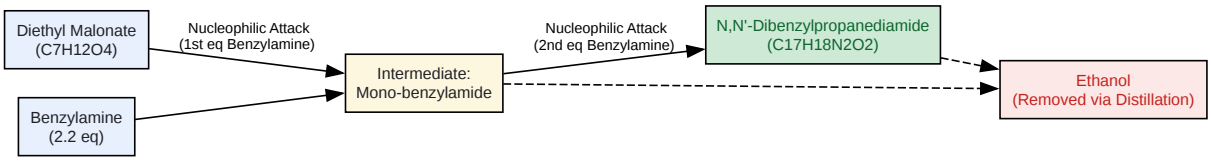

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Figure 1: Step-wise aminolysis of diethyl malonate to yield

-dibenzylpropanediamide.

Functional Reactivity: The Active Methylene

The central methylene group (

at C2) is flanked by two electron-withdrawing carbonyls, rendering the protons acidic (pKa ~11-12). This allows the compound to function as a nucleophile in Michael Additions or Knoevenagel Condensations.

Michael Addition Mechanism

In the presence of a base (e.g., NaOEt), the C2 proton is deprotonated to form a resonance-stabilized enolate, which attacks electrophilic alkenes (e.g., crotonamides).

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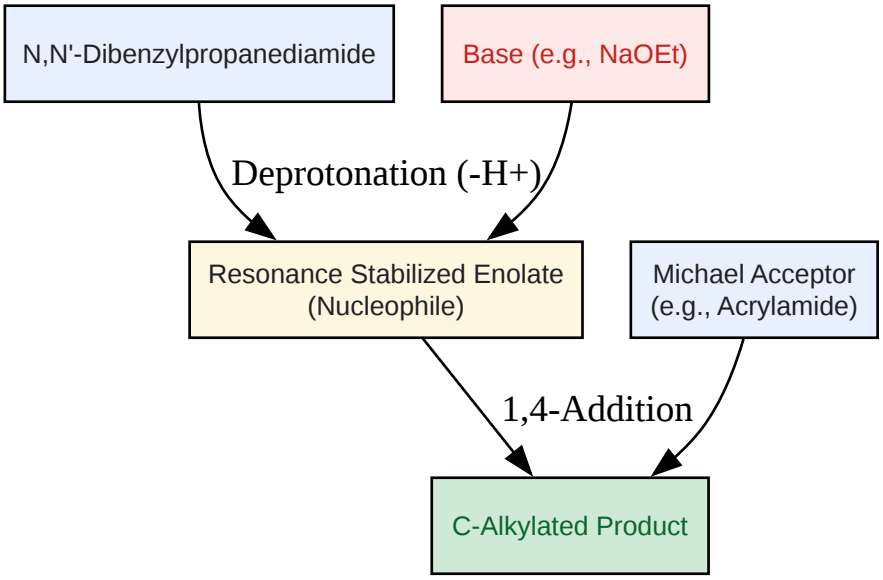

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Figure 2: Activation of the methylene bridge for C-alkylation reactions.

Experimental Protocols

Synthesis of -Dibenzylpropanediamide

Objective: Produce high-purity diamide from diethyl ester.

- Charge: In a 250 mL round-bottom flask equipped with a Dean-Stark trap, dissolve Diethyl Malonate (16.0 g, 0.1 mol) in Xylene (100 mL).
- Addition: Add Benzylamine (23.6 g, 0.22 mol) dropwise over 15 minutes.
- Reflux: Heat to reflux (approx. 140°C). Monitor ethanol collection in the trap. Continue for 4–6 hours until theoretical ethanol volume is collected.
- Isolation: Cool the mixture to room temperature. The product will precipitate as white crystals.
- Purification: Filter the solid. Wash with cold ether (2 x 20 mL) to remove residual benzylamine. Recrystallize from hot Ethanol (95%).
- Yield: Expected yield 75–85%. Melting point check: 132–135°C.

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Determination of LogP (Shake-Flask Method)

Objective: Validate lipophilicity for CNS drug design.

- Preparation: Saturate n-octanol with phosphate buffer (pH 7.4) and vice versa.
- Dissolution: Dissolve 10 mg of

  -dibenzylpropanediamide in 10 mL of pre-saturated n-octanol.
- Partitioning: Add 10 mL of pre-saturated buffer. Vortex for 30 minutes at 25°C.
- Separation: Centrifuge at 3000 rpm for 10 minutes to separate phases.
- Quantification: Analyze the octanol and aqueous phases via HPLC-UV (254 nm).
- Calculation:

  .

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Sources

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